

Application Notes and Protocols: Copper-Catalyzed Reactions of Ammonium Ylides

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Compound of Interest

Compound Name: Ammoniumyl

Cat. No.: B1238589

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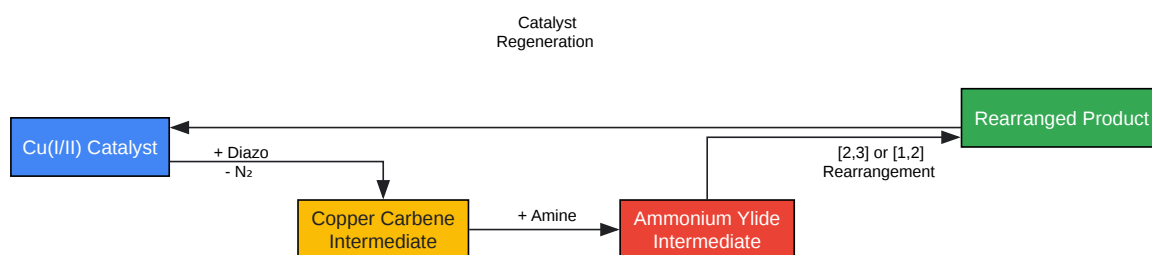
Audience: Researchers, scientists, and drug development professionals.

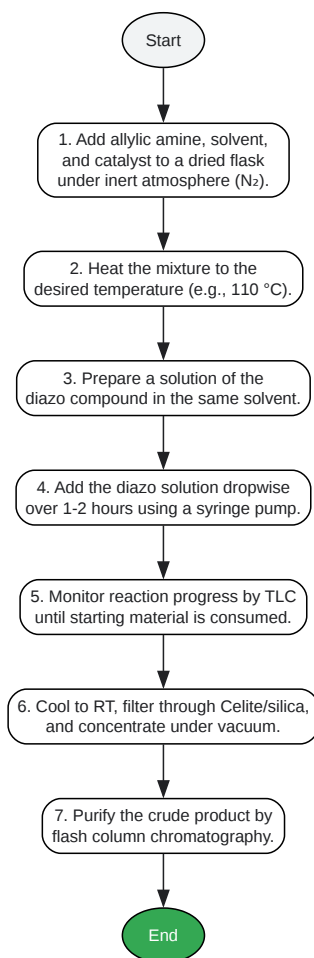
Introduction: Copper-catalyzed reactions involving ammonium ylides have emerged as powerful and versatile methods in modern organic synthesis. These reactions provide efficient pathways for the construction of complex nitrogen-containing molecules, which are prevalent scaffolds in pharmaceuticals and natural products. The in-situ generation of ammonium ylides from the reaction of a copper carbene (derived from a diazo compound or an equivalent precursor) with a tertiary amine is a key feature of this methodology. The subsequent transformations of the ylide, primarily through sigmatropic rearrangements or C-H functionalization, enable the stereocontrolled formation of C-C and C-N bonds. This document provides an overview of key applications, data, and detailed protocols for researchers interested in leveraging this chemistry.

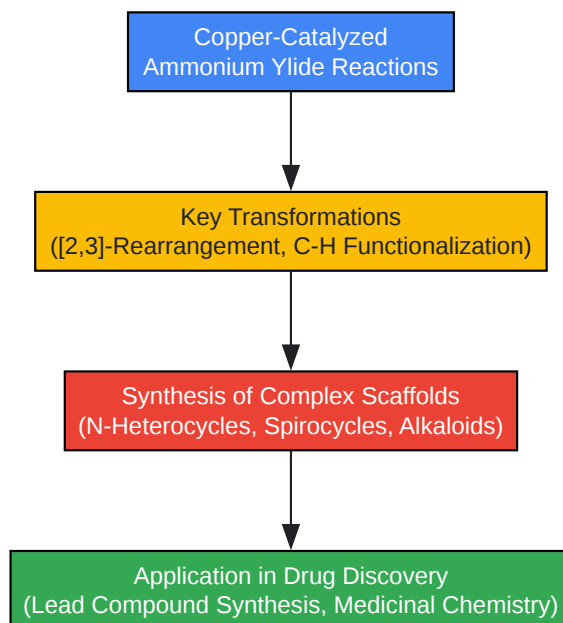
Core Concepts and Mechanisms

The general catalytic cycle begins with the reaction of a copper(I) or copper(II) precatalyst with a diazo compound to form a highly reactive copper carbene intermediate. This intermediate is then trapped by a tertiary amine to generate a copper-associated ammonium ylide. The ylide can then undergo various transformations, most notably the [1][2]-sigmatropic rearrangement (Sommelet-Hauser rearrangement) or the [1][3]-rearrangement (Stevens rearrangement), to yield the final product and regenerate the copper catalyst.

Tertiary Amine

Diazo Compound
($R_2C=N_2$)





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References

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